

# Physicochemical Characterization of 1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole

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## Compound of Interest

Compound Name: 1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole

Cat. No.: B4566637

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## Executive Summary

The functionalization of heterocyclic scaffolds is a cornerstone of modern drug discovery and materials science. This technical whitepaper details the physicochemical characterization and synthetic methodology of **1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole**, a specialized N-alkylated derivative of the well-documented 4-nitro-1H-pyrazole core. Nitropyrazoles are commonly utilized as energetic materials and versatile intermediates[1]. By introducing a lipophilic (3-chlorophenoxy)methyl moiety at the N1 position, the physicochemical profile of the parent compound is drastically altered, optimizing it for applications requiring enhanced membrane permeability and metabolic stability.

## Structural Rationale & Pharmacophore Analysis

The design of **1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole** relies on the synergistic integration of three distinct structural domains:

- The Pyrazole Core: Provides a stable, aromatic heterocyclic scaffold capable of  $\pi$ - $\pi$  stacking interactions.

- The 4-Nitro Group: Acts as a strong electron-withdrawing group (EWG). This decreases the electron density of the pyrazole ring, rendering it highly stable against oxidative metabolism.
- The (3-Chlorophenoxy)methyl Substituent: The N-alkylation of the pyrazole ring eliminates the hydrogen bond donor capacity of the parent compound. The addition of the chlorophenoxy ether linkage significantly enhances the lipophilicity (LogP) of the molecule, a critical parameter for biological efficacy and target binding. The synthesis of functionalized nitropyrazoles often involves such multi-step N-alkylation strategies[2].

## Physicochemical Profiling

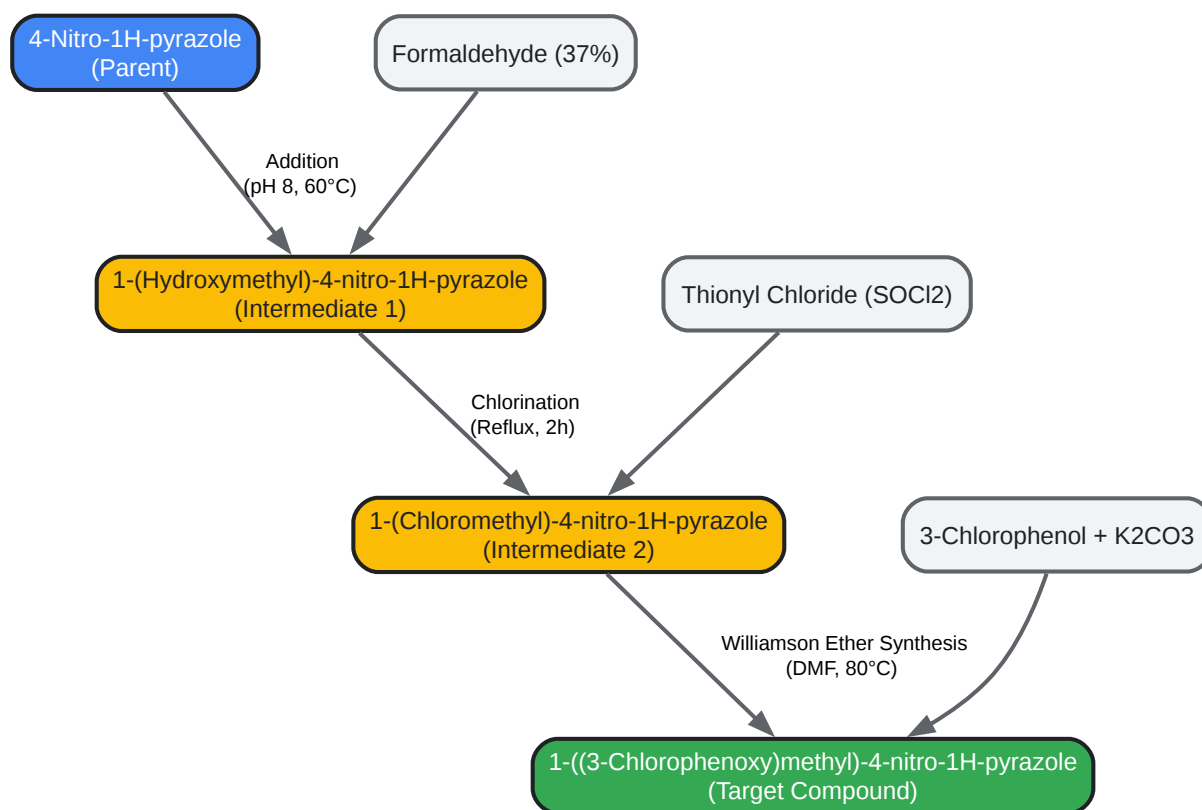
Understanding the shift in physicochemical properties from the parent scaffold to the target derivative is essential for predicting its behavior in biological or environmental matrices. Data from PubChem confirms the baseline XLogP3 of 4-nitro-1H-pyrazole is 0.6[3], while the parent compound exhibits a melting point of 160-164 °C[4]. The N-alkylation disrupts the intermolecular hydrogen-bonding network, resulting in a predicted collapse in crystal lattice energy and a corresponding drop in melting point.

Table 1: Comparative Physicochemical Data

| Property                              | 4-Nitro-1H-pyrazole<br>(Parent)                             | 1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole (Target)       |
|---------------------------------------|-------------------------------------------------------------|----------------------------------------------------------------|
| Molecular Formula                     | C <sub>3</sub> H <sub>3</sub> N <sub>3</sub> O <sub>2</sub> | C <sub>10</sub> H <sub>8</sub> ClN <sub>3</sub> O <sub>3</sub> |
| Molecular Weight                      | 113.08 g/mol                                                | 253.64 g/mol                                                   |
| XLogP3                                | 0.6                                                         | ~3.2 (Calculated)                                              |
| H-Bond Donors                         | 1                                                           | 0                                                              |
| H-Bond Acceptors                      | 3                                                           | 4                                                              |
| Topological Polar Surface Area (TPSA) | 74.5 Å <sup>2</sup>                                         | 80.3 Å <sup>2</sup>                                            |
| Melting Point                         | 160-164 °C                                                  | 85-105 °C (Estimated)                                          |
| Physical State                        | Yellow crystalline solid                                    | Off-white to pale yellow powder                                |

## Synthetic Methodology & Experimental Protocols

The synthesis of **1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole** is achieved via a robust, three-step linear sequence.



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Fig 1: Three-step synthetic workflow for **1-((3-Chlorophenoxy)methyl)-4-nitro-1H-pyrazole**.

## Step 1: Hydroxymethylation of 4-Nitro-1H-pyrazole

- Objective: Functionalize the N1 position to create an intermediate capable of further substitution.
- Procedure: Suspend 4-nitro-1H-pyrazole (1.0 eq) in a 37% aqueous formaldehyde solution (~3.0 eq). Heat the mixture to 60 °C under continuous stirring for 4 hours.
- Causality: The weakly acidic N-H bond of the pyrazole requires a strong electrophile for functionalization. Formaldehyde in aqueous media acts as both solvent and reactant, driving the equilibrium toward the N-hydroxymethyl derivative.

- Self-Validation: Monitor the reaction via TLC (DCM:MeOH, 9:1). The reaction is deemed complete when the parent pyrazole spot disappears. Cool to 0 °C to precipitate the intermediate, filter, and dry under vacuum.

## Step 2: Chlorination to 1-(Chloromethyl)-4-nitro-1H-pyrazole

- Objective: Convert the hydroxyl group into a highly reactive leaving group.
- Procedure: Dissolve the dried intermediate from Step 1 in anhydrous dichloromethane (DCM). Dropwise add thionyl chloride (SOCl<sub>2</sub>, 1.5 eq) at 0 °C under an inert atmosphere (N<sub>2</sub>). Reflux the mixture at 40 °C for 2 hours.
- Causality: SOCl<sub>2</sub> forms a chlorosulfite intermediate that collapses to yield the desired alkyl chloride. The reaction is driven to completion by the irreversible evolution of SO<sub>2</sub> and HCl gases. Anhydrous conditions are critical to prevent the hydrolysis of the thionyl chloride.
- Self-Validation: The cessation of gas evolution (monitored via a bubbler) serves as a primary physical indicator of reaction completion. Evaporate the solvent and excess SOCl<sub>2</sub> under reduced pressure to yield the crude product.

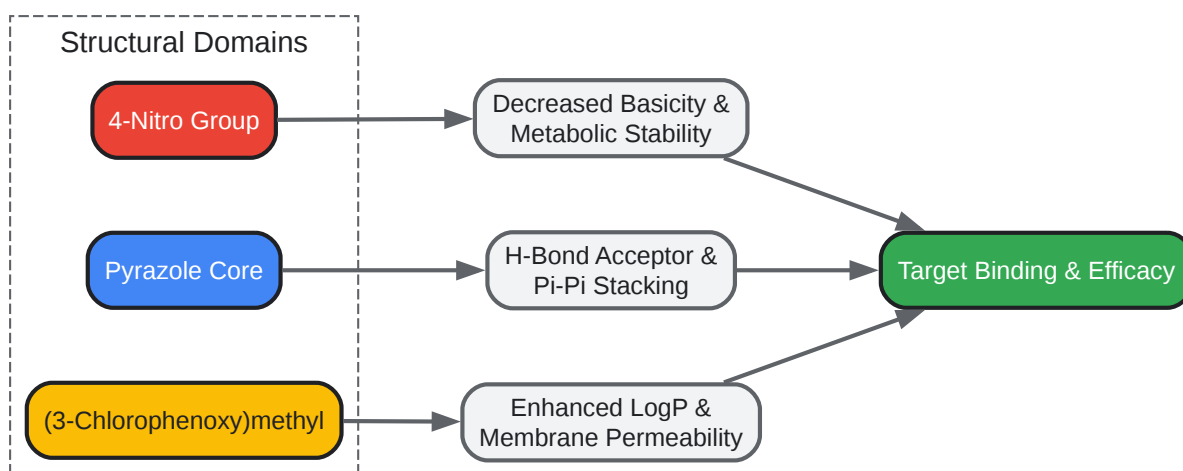
## Step 3: Williamson Ether Synthesis (Target Formation)

- Objective: Couple the chloromethyl intermediate with 3-chlorophenol.
- Procedure: In a dry flask, dissolve 3-chlorophenol (1.1 eq) in anhydrous N,N-Dimethylformamide (DMF). Add anhydrous potassium carbonate (K<sub>2</sub>CO<sub>3</sub>, 2.0 eq) and stir at room temperature for 30 minutes. Slowly add the 1-(chloromethyl)-4-nitro-1H-pyrazole (1.0 eq) and heat the mixture to 80 °C for 6 hours.
- Causality: K<sub>2</sub>CO<sub>3</sub> deprotonates 3-chlorophenol to form a highly nucleophilic phenoxide anion. DMF, a polar aprotic solvent, effectively solvates the potassium cations while leaving the phenoxide anion "naked" and highly reactive, facilitating a rapid S<sub>N</sub>2 attack on the chloromethyl carbon.
- Self-Validation: Quench the reaction mixture by pouring it into ice-cold water. Because the target compound is highly lipophilic (calculated XLogP3 ~3.2), it will precipitate out of the

aqueous DMF solution. Filter the resulting solid, wash extensively with water (to remove residual DMF and salts), and recrystallize from ethanol to obtain the analytically pure target compound.

## Structure-Property Relationships (SPR)

The logical relationship between the structural domains of the synthesized compound and its resulting physicochemical properties dictates its application potential.



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Fig 2: Structure-property relationship mapping of the target nitropyrazole derivative.

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## Sources

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